

## **FA19-1 Antibody Technical Support Center**

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Compound of Interest		
Compound Name:	Anti-DCBLD2/ESDN Antibody	
	(FA19-1)	
Cat. No.:	B15616150	Get Quote

This technical support center provides guidance on the storage, stability, and handling of the FA19-1 antibody. The information is compiled from general best practices for recombinant antibodies of the IgG isotype. For lot-specific information, always refer to the Certificate of Analysis (CoA) provided by the manufacturer.

### **Frequently Asked Questions (FAQs)**

Q1: What are the recommended long-term storage conditions for the FA19-1 antibody?

A1: The FA19-1 antibody, a human CLCP1 antibody, is recommended to be stored at -80°C for long-term use.[1] This temperature helps to preserve the antibody's activity and prevents degradation over time.

Q2: Can I store the FA19-1 antibody at -20°C?

A2: While -80°C is the recommended temperature for long-term storage, many antibodies can be safely stored at -20°C. However, it is crucial to use a non-frost-free freezer to avoid repeated freeze-thaw cycles that can damage the antibody. For optimal stability, referring to the manufacturer's CoA is always the best practice.

Q3: How should I handle the FA19-1 antibody upon arrival?

A3: Upon receiving the antibody, it is recommended to centrifuge the vial briefly at 10,000 x g for 20 seconds to collect the solution at the bottom. Subsequently, you should aliquot the antibody into smaller, single-use volumes to minimize freeze-thaw cycles.



Q4: Is it necessary to aliquot the FA19-1 antibody?

A4: Yes, aliquoting is highly recommended. It minimizes the damage caused by repeated freezing and thawing and reduces the risk of contamination from multiple pipetting from a single vial. Aliquots should ideally be no smaller than 10  $\mu$ L to avoid significant concentration changes due to evaporation and adsorption to the vial surface.

Q5: How many times can I freeze and thaw the FA19-1 antibody?

A5: It is best to avoid multiple freeze-thaw cycles as this can lead to antibody denaturation and aggregation, reducing its binding capacity. Aliquoting the antibody for single-use is the most effective way to prevent this.

Q6: What is the shelf life of the FA19-1 antibody?

A6: The specific shelf life for a particular lot of the FA19-1 antibody will be provided on its Certificate of Analysis.[1] With proper storage at -80°C, most antibodies can remain stable for years.

### **Data Presentation**

Table 1: Recommended Storage Conditions for FA19-1 Antibody



Condition	Temperature	Duration	Notes
Long-term Storage	-80°C	Years	Recommended for preserving antibody integrity.[1]
Intermediate-term Storage	-20°C	Months to a year	Use a non-frost-free freezer. Avoid repeated freeze-thaw cycles.
Short-term Storage	4°C	1-2 weeks	Acceptable for immediate use after thawing an aliquot.
Shipping	Ambient Temperature	Short periods	Many antibodies are stable for a week at room temperature, allowing for ambient shipping. However, they should be stored under recommended conditions immediately upon receipt.

Table 2: Factors Affecting FA19-1 Antibody Stability



Factor	Impact on Stability	Recommendations
Freeze-Thaw Cycles	Can cause denaturation and aggregation, leading to loss of activity.	Aliquot the antibody into single-use volumes to minimize freeze-thaw events.
Storage Temperature	Sub-optimal temperatures can lead to degradation or aggregation.	Store at -80°C for long-term stability.[1]
Contamination	Microbial growth can degrade the antibody.	Handle the antibody using sterile techniques. Consider adding a preservative like sodium azide (0.02%) for storage at 4°C, but be aware of its incompatibility with certain assays.
Dilution	Antibodies are less stable at low concentrations.	Prepare working dilutions fresh just before use and do not store them for extended periods.
Light Exposure	Important for conjugated antibodies.	While FA19-1 is not specified as conjugated, it is good practice to protect all antibodies from prolonged light exposure.

### **Experimental Protocols**

Protocol 1: Aliquoting the FA19-1 Antibody

- Preparation: Before opening, briefly centrifuge the vial at 10,000 x g for 20 seconds to ensure all the antibody solution is at the bottom.
- Aliquoting: On a sterile surface, carefully open the vial. Using a sterile pipette, dispense the antibody into low-protein-binding microcentrifuge tubes in volumes appropriate for a single experiment (e.g.,  $10-20~\mu L$ ).



- Labeling: Clearly label each aliquot with the antibody name, concentration, and date.
- Storage: Immediately place the aliquots in a -80°C freezer for long-term storage.

Protocol 2: Testing FA19-1 Antibody Stability with Western Blot

This protocol outlines a method to assess the stability of the FA19-1 antibody after a disruptive event (e.g., multiple freeze-thaw cycles, prolonged storage at 4°C).

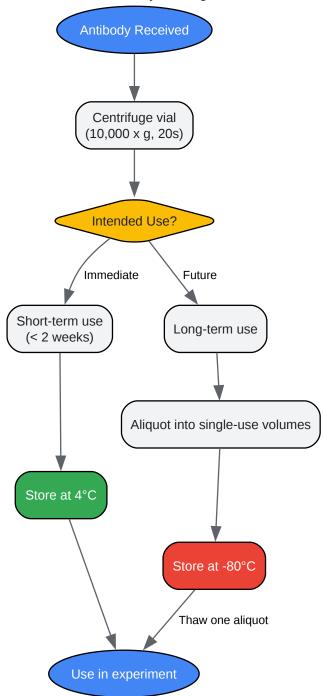
- Sample Preparation:
  - Control: Use a freshly thawed aliquot of the FA19-1 antibody that has been stored correctly at -80°C.
  - Test Sample: Use the aliquot of the FA19-1 antibody that has been subjected to the condition you are testing (e.g., 5 freeze-thaw cycles).
- Western Blot Procedure:
  - Run SDS-PAGE with a lysate from cells expressing CLCP1.
  - Transfer the proteins to a PVDF or nitrocellulose membrane.
  - Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk in TBST) for 1 hour at room temperature.
  - Incubate separate membranes with the control and test antibody samples at the recommended dilution overnight at 4°C.
  - Wash the membranes three times with TBST for 10 minutes each.
  - Incubate with a suitable HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membranes again as in the previous step.
  - Develop the blot using an enhanced chemiluminescence (ECL) substrate and image the results.



 Analysis: Compare the band intensity for the target protein (CLCP1) between the control and the test sample. A significant decrease in band intensity in the test sample lane would indicate a loss of antibody activity and stability.

# **Mandatory Visualizations**



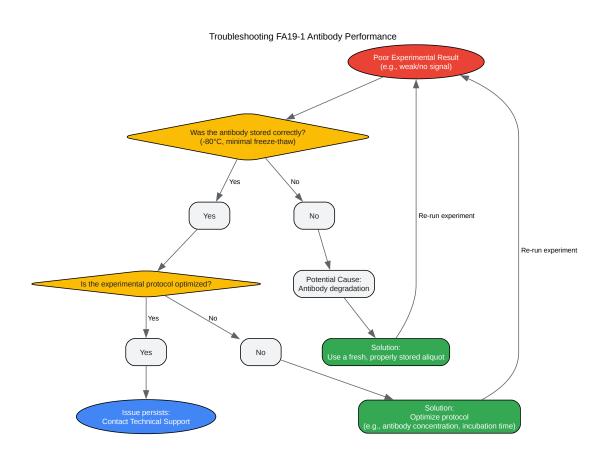


FA19-1 Antibody Storage Workflow

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Caption: Decision workflow for proper storage of the FA19-1 antibody upon receipt.





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Caption: Logical workflow for troubleshooting poor experimental results with the FA19-1 antibody.

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### References

- 1. Human CLCP1 Antibody (FA19-1, Research Use) [nebulabio.com]
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